

# Physical properties of 3-Ethylhexan-1-ol (boiling point, density)

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## Compound of Interest

Compound Name: 3-Ethylhexan-1-ol

Cat. No.: B13902631

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## Physical Properties of 3-Ethylhexan-1-ol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **3-Ethylhexan-1-ol**, specifically its boiling point and density. The information presented herein is intended to support research, development, and quality control activities where this compound is utilized.

### Core Physical Properties

**3-Ethylhexan-1-ol** is an organic compound with the chemical formula  $C_8H_{18}O$ . A clear understanding of its physical characteristics is essential for its proper handling, application, and process design.

### Quantitative Data Summary

The primary physical properties of **3-Ethylhexan-1-ol** are summarized in the table below for quick reference.

| Physical Property | Value | Units                 | Conditions          |
|-------------------|-------|-----------------------|---------------------|
| Boiling Point     | 179.2 | °C                    | at 760 mmHg[1]      |
| Density           | 0.821 | g/cm <sup>3</sup> [1] | Standard Conditions |

## Experimental Protocols

Accurate determination of physical properties is paramount in scientific research. The following sections detail the standard methodologies for measuring the boiling point and density of organic liquids like **3-Ethylhexan-1-ol**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For organic compounds, distillation-based methods are standard.

Methodology: ASTM D1078 - Standard Test Method for Distillation Range of Volatile Organic Liquids

This test method is a standardized procedure for determining the distillation range of volatile organic liquids.[2][3]

Apparatus:

- Distillation flask
- Condenser
- Heating mantle or bath
- Calibrated thermometer or temperature probe
- Receiving graduate cylinder

Procedure:

- A 100 mL sample of the liquid is placed in the distillation flask.
- The apparatus is assembled, ensuring the thermometer bulb is correctly positioned to measure the temperature of the vapor.
- The sample is heated, and the temperature is recorded at the point when the first drop of condensate falls from the condenser into the receiving cylinder (initial boiling point).
- Heating is continued, and the temperature is monitored as the liquid distills.
- The final boiling point is the temperature at which the last of the liquid evaporates from the bottom of the flask.

For a pure compound like **3-Ethylhexan-1-ol**, the boiling range should be very narrow.

## Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume. The pycnometer method is a precise technique for determining the density of liquids.

Methodology: ASTM D1217 - Standard Test Method for Density and Relative Density (Specific Gravity) of Liquids by Bingham Pycnometer

This method provides a highly accurate means of determining the density of liquids.<sup>[1]</sup>

Apparatus:

- Bingham Pycnometer (a glass flask with a precisely determined volume)
- Analytical balance
- Constant-temperature bath
- Thermometer

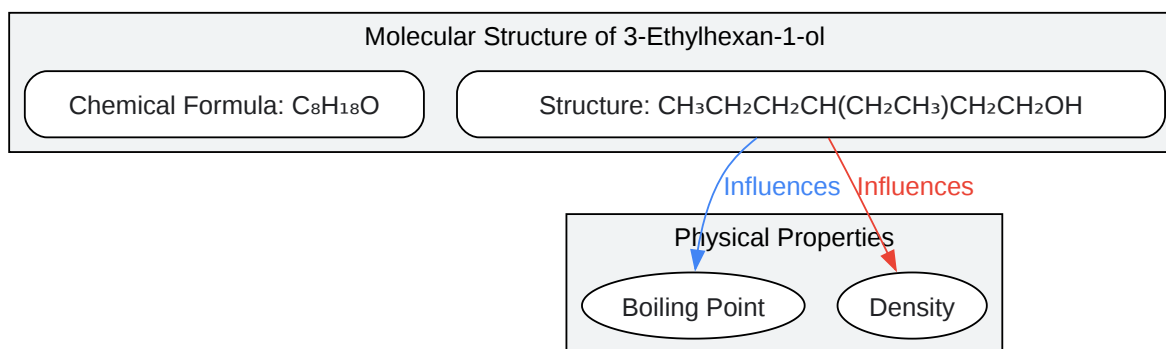
Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately measured.

- The pycnometer is filled with the sample liquid (**3-Ethylhexan-1-ol**), taking care to avoid air bubbles.
- The filled pycnometer is placed in a constant-temperature bath until it reaches thermal equilibrium.
- The volume is adjusted precisely to the calibration mark, and any excess liquid is removed.
- The pycnometer and its contents are re-weighed.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.

## Logical Relationships of Physical Properties

The physical properties of a compound are intrinsically linked to its molecular structure. The following diagram illustrates the conceptual relationship for **3-Ethylhexan-1-ol**.



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## References

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